

In-Depth Technical Guide: Material Safety of 2,3-dimethyl-3-pentanol

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Compound of Interest

Compound Name: 2,3-Dimethyl-3-pentanol

Cat. No.: B1584816

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **2,3-dimethyl-3-pentanol** (CAS No. 595-41-5), designed for a scientific audience. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards.

Section 1: Chemical Identification and Physical Properties

2,3-dimethyl-3-pentanol is a tertiary heptyl alcohol. Its identification details and key physical and chemical properties are summarized below.

Property	Value
CAS Number	595-41-5
Molecular Formula	C ₇ H ₁₆ O
Molecular Weight	116.20 g/mol
Appearance	Colorless liquid
Boiling Point	~140 °C (at 760 mmHg)
Melting Point	~-30 °C
Flash Point	~41 °C (105.8 °F) - Closed Cup
Density	~0.833 g/mL at 25 °C
Refractive Index	n _{20/D} ~1.428
Water Solubility	16,400 mg/L at 25 °C

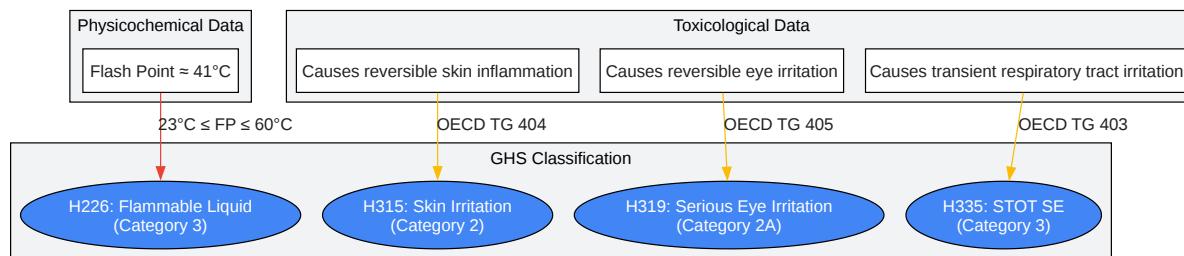
Section 2: Hazard Identification and GHS Classification

2,3-dimethyl-3-pentanol is classified as a hazardous chemical under the Globally Harmonized System (GHS). The primary hazards are related to its flammability and irritant properties.

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word:Warning

The logical workflow for assigning these GHS classifications based on experimental data is visualized below.



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GHS classification workflow for **2,3-dimethyl-3-pentanol**.

Section 3: Toxicological Information

While the substance is classified as an irritant, comprehensive quantitative acute toxicity data is not publicly available.

Toxicity Endpoint	Result
Acute Oral Toxicity (LD50)	Data not available
Acute Dermal Toxicity (LD50)	Data not available
Acute Inhalation Toxicity (LC50)	Data not available
Skin Corrosion/Irritation	Causes skin irritation
Serious Eye Damage/Irritation	Causes serious eye irritation
Respiratory/Skin Sensitization	Data not available
Germ Cell Mutagenicity	Data not available
Carcinogenicity	Data not available
Reproductive Toxicity	Data not available

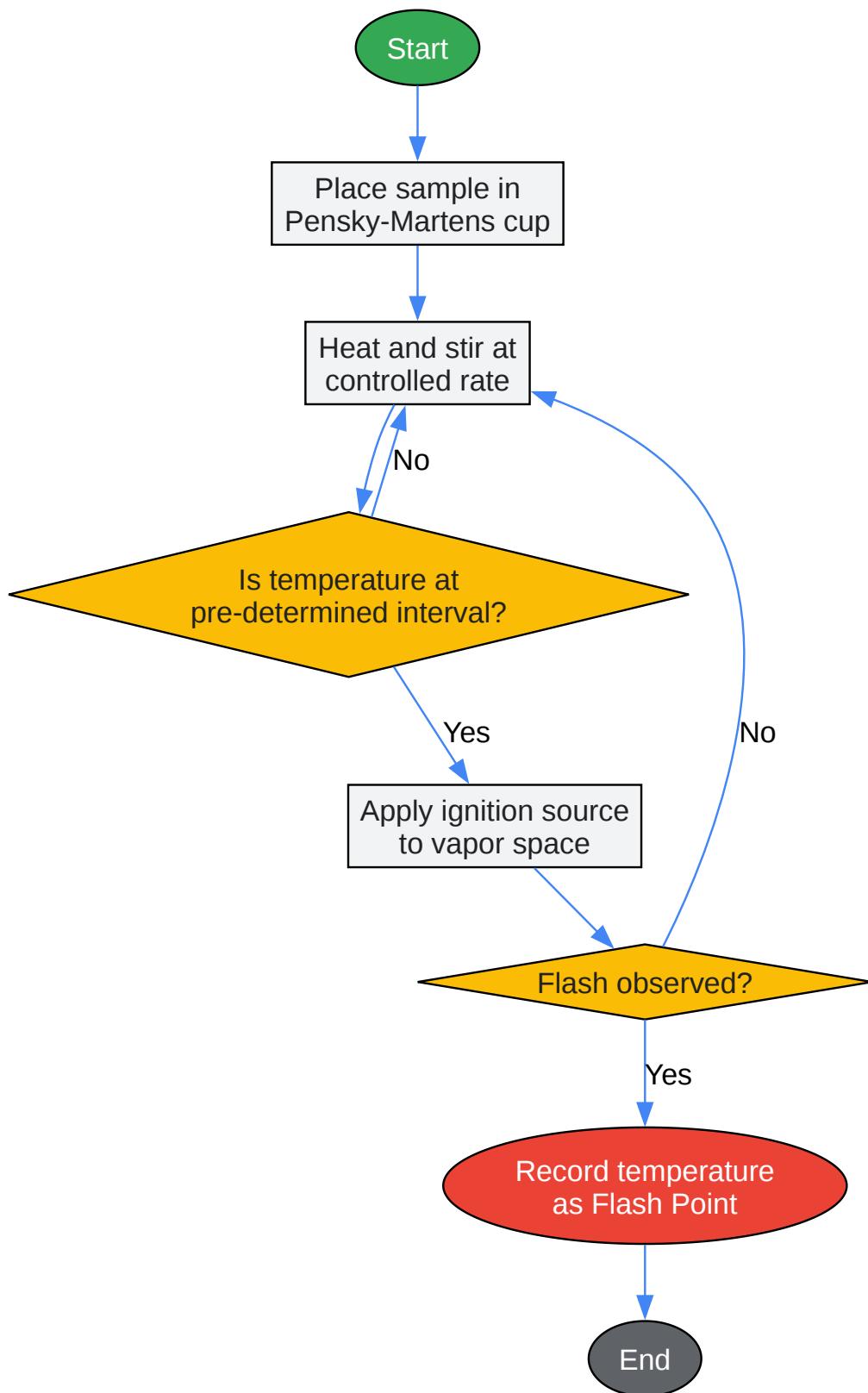
Section 4: Experimental Protocols

The hazard classifications are determined by standardized methodologies. Below are summaries of the protocols relevant to **2,3-dimethyl-3-pentanol**'s classifications.

Flash Point Determination (ASTM D93)

The flash point is determined using the Pensky-Martens closed-cup method as specified by ASTM D93. This test simulates a closed environment spill.

- Apparatus: A brass test cup with a close-fitting lid, stirrer, and ignition source port.
- Procedure: A sample of the chemical is placed in the test cup and heated at a controlled rate. The sample is stirred to ensure uniform temperature. At specified temperature intervals, the stirring is stopped, and an ignition source (a small flame) is dipped into the vapor space above the liquid.
- Endpoint: The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup. For a substance like **2,3-dimethyl-3-pentanol** with a flash point of 41°C, it is classified as a Category 3 Flammable Liquid.

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Workflow for ASTM D93 Pensky-Martens flash point test.

Acute Dermal Irritation (OECD Guideline 404)

This in vivo test assesses the potential of a substance to cause reversible inflammatory changes to the skin.

- **Test System:** Typically conducted using healthy young adult albino rabbits.
- **Procedure:** A single dose (0.5 mL for liquids) of the test substance is applied to a small patch of shaved skin (approx. 6 cm²). The area is covered with a gauze patch. Untreated skin on the same animal serves as a control. The exposure duration is 4 hours, after which the residual substance is removed.
- **Observations:** The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. Observations continue for up to 14 days to assess reversibility.
- **Classification:** The substance is classified as a skin irritant (Category 2) if it produces reversible inflammatory changes that meet specific scoring criteria.

Acute Eye Irritation (OECD Guideline 405)

This in vivo test evaluates the potential of a substance to cause damage to the eye.

- **Test System:** Healthy young adult albino rabbits are used.
- **Procedure:** A single dose of the test substance is applied into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
- **Observations:** The eyes are examined for effects on the cornea (opacity), iris, and conjunctiva (redness, swelling) at 1, 24, 48, and 72 hours after application. The observation period can extend up to 21 days to determine the reversibility of the effects.
- **Classification:** If the substance causes reversible eye irritation within the observation period according to set scoring criteria, it is classified as an eye irritant (Category 2A).

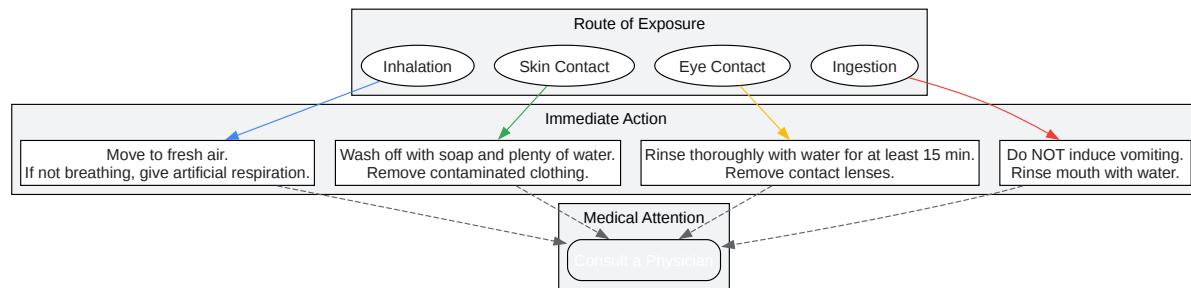
Acute Inhalation Toxicity (OECD Guideline 403)

This test provides information on health hazards arising from short-term exposure via inhalation. It is used to classify a substance for respiratory tract irritation.

- **Test System:** Typically uses young adult rats.
- **Procedure:** Animals are exposed to the test substance, usually as a vapor, for a defined period (commonly 4 hours) in a whole-body or nose-only inhalation chamber. A control group is exposed to clean air.
- **Observations:** Animals are observed for signs of toxicity during and after exposure for at least 14 days. Observations include changes in skin, fur, eyes, respiratory patterns, and nervous system activity.
- **Classification:** If the substance causes transient respiratory irritation (e.g., labored breathing, nasal discharge) that is reversible, it may be classified as causing respiratory irritation (STOT SE Category 3).

Section 5: First-Aid Measures

Immediate and appropriate first-aid measures are critical upon exposure. The following diagram outlines the recommended procedures.



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First-aid procedures for **2,3-dimethyl-3-pentanol** exposure.

Section 6: Handling, Storage, and Disposal

- **Handling:** Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat. Use only in a well-ventilated area or under a chemical fume hood. Keep away from heat, sparks, open flames, and other ignition sources. Take precautionary measures against static discharge.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from oxidizing agents.
- **Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations. Do not allow the product to enter drains.

This document is intended for informational purposes only and should not be used as a substitute for a formal Safety Data Sheet (SDS) provided by the manufacturer. Always consult the original SDS before handling the chemical.

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